

# Personal protective equipment for handling (1-Bromoethyl)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (1-Bromoethyl)benzene

Cat. No.: B1216412

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## Essential Safety and Handling Guide for (1-Bromoethyl)benzene

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **(1-Bromoethyl)benzene** (CAS No: 585-71-7). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Chemical and Physical Properties

**(1-Bromoethyl)benzene** is a colorless to yellow or brown liquid.<sup>[1][2]</sup> It is a combustible liquid that is sensitive to moisture and light.<sup>[1][3]</sup> It is soluble in organic solvents like alcohol, ether, and benzene.<sup>[4][5][6]</sup>

| Property          | Value                                  | Source(s)  |
|-------------------|----------------------------------------|------------|
| CAS Number        | 585-71-7                               | [3][4][7]  |
| Molecular Formula | C <sub>8</sub> H <sub>9</sub> Br       | [3][8]     |
| Molecular Weight  | 185.06 g/mol                           | [4][9]     |
| Appearance        | Clear, colorless to pale yellow liquid | [2][4]     |
| Boiling Point     | 94 °C @ 16 mmHg                        | [4][8][10] |
| Melting Point     | -65 °C                                 | [4][9][10] |
| Flash Point       | 82 °C - 96 °C (closed cup)             | [2][4][9]  |
| Density           | 1.356 g/mL at 25 °C                    | [4][8]     |

## Hazard Identification and GHS Classification

**(1-Bromoethyl)benzene** is classified as a hazardous substance. It is a combustible liquid, causes skin and serious eye irritation, and may cause respiratory irritation.[3][4][7] It is also identified as a lachrymator, a substance that causes tearing.[1][3]

- GHS Pictogram: GHS07 (Exclamation Mark)[7]
- Signal Word: Warning[3][4][7]
- Hazard Statements:
  - H227: Combustible liquid[3][4][7]
  - H315: Causes skin irritation[3][4][7][9]
  - H319: Causes serious eye irritation[3][4][7][9]
  - H335: May cause respiratory irritation[3][4][7][9]

## Operational and Safety Plan

Adherence to the following step-by-step procedures is critical for minimizing risk during the handling, storage, and disposal of **(1-Bromoethyl)benzene**.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

- Hand Protection: Wear protective gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.[\[3\]](#)
- Eye and Face Protection: Use chemical safety goggles or glasses. A face shield is also recommended.[\[1\]](#)[\[3\]](#)
- Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure.[\[1\]](#)[\[3\]](#) Safety shoes are also advised.[\[3\]](#)
- Respiratory Protection: In case of inadequate ventilation or when vapors/aerosols are generated, use a NIOSH-approved respirator.[\[3\]](#)[\[11\]](#)

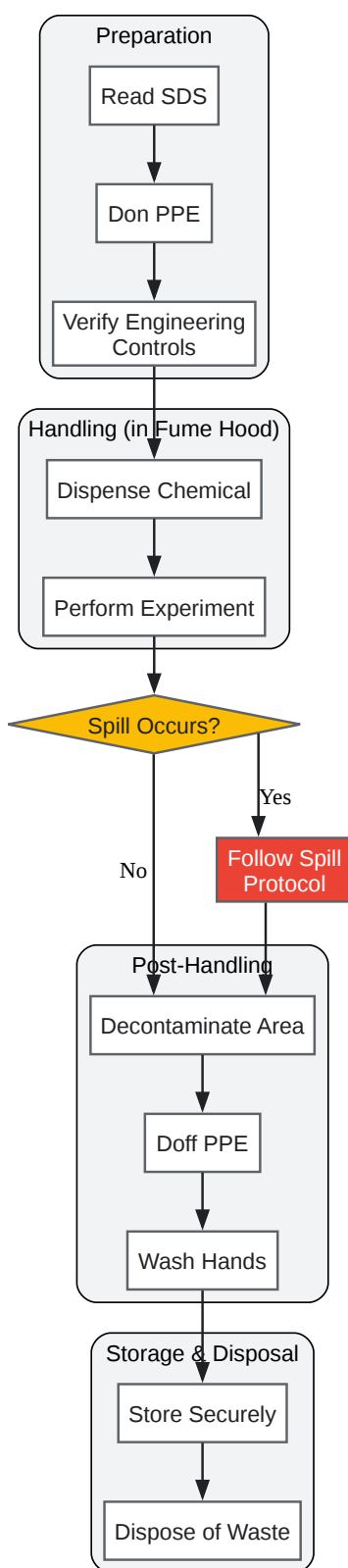
## Engineering Controls

- Ventilation: Always handle **(1-Bromoethyl)benzene** in a well-ventilated area, preferably inside a certified chemical fume hood.[\[3\]](#)[\[9\]](#)
- Safety Stations: Ensure that emergency eye wash fountains and safety showers are readily accessible and in the immediate vicinity of any potential exposure.[\[3\]](#)

## Step-by-Step Handling Protocol

- Preparation:
  - Read and understand the Safety Data Sheet (SDS) thoroughly before starting work.[\[3\]](#)
  - Ensure all necessary PPE is available and in good condition.
  - Verify that the chemical fume hood and other ventilation systems are functioning correctly.
  - Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Handling:
  - Avoid contact with skin and eyes.[\[4\]](#)[\[6\]](#)
  - Avoid breathing fumes, mist, spray, or vapors.[\[3\]](#)[\[4\]](#)
  - Use explosion-proof equipment and take precautionary measures against static discharges.[\[4\]](#)
- Post-Handling:
  - Wash hands, forearms, and face thoroughly after handling the product.[\[3\]](#)[\[4\]](#)
  - Do not eat, drink, or smoke in the work area.[\[3\]](#)
  - Clean and decontaminate the work area after completion of tasks.



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Safe handling workflow for **(1-Bromoethyl)benzene**.

## Storage Plan

- Store in a dry, cool, and well-ventilated area away from direct sunlight and ignition sources.  
[3][9]
- Keep the container tightly closed when not in use.[3][4]
- This material is moisture and light sensitive; store under an inert gas.[3]
- Store in a locked-up, secure area.[3][4][7]
- Incompatible with strong oxidizing agents.[4]

## Spill Management

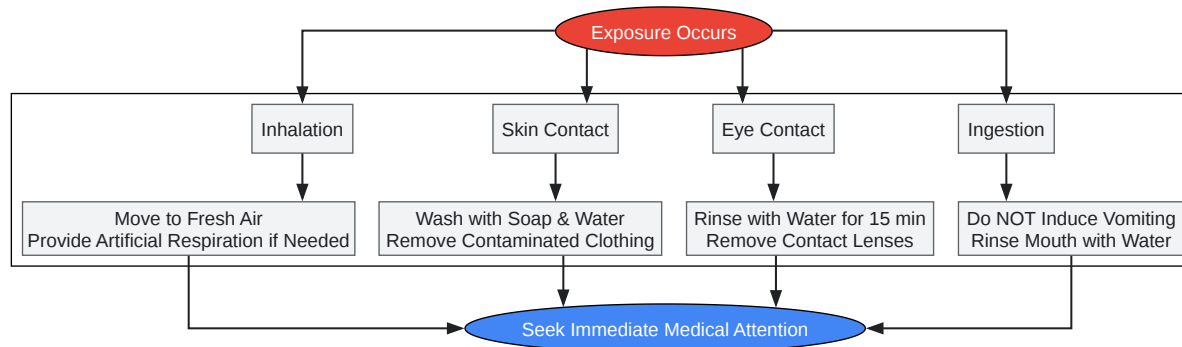
- Evacuate: Evacuate unnecessary personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Stop the leak if it is safe to do so. Contain the spillage using non-combustible absorbent materials like sand, earth, or vermiculite.[4]
- Collect: Use explosion-proof equipment for large spills. For small spills, sweep or shovel the absorbent material into an appropriate, labeled container for disposal.[3]
- Decontaminate: Clean the spill area thoroughly.

## First Aid and Emergency Plan

Immediate action is required in case of exposure.

- General Advice: In case of an accident or if you feel unwell, seek medical advice immediately and show the Safety Data Sheet to the attending physician.[3][4]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[3][4] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][3]

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3][4] Remove contaminated clothing and wash it before reuse.[3] If skin irritation occurs, get medical advice.[1][3]
- Eye Contact: Immediately flush eyes thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[1][3][4] Remove contact lenses if present and easy to do so.[3][4] Continue rinsing and seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting.[3][4] Rinse the mouth with water and never give anything by mouth to an unconscious person.[3][4] Seek immediate medical attention.[3]



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First aid decision workflow for exposure incidents.

## Disposal Plan

- Waste Collection: All waste material containing **(1-Bromoethyl)benzene** must be collected in suitable, closed, and clearly labeled containers. Do not mix with other waste.[4]
- Disposal Method: Disposal must be conducted by a licensed professional waste disposal service.[12] Options may include removal to an authorized incinerator equipped with an

afterburner and scrubber.[3]

- Regulatory Compliance: Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[3][7] Handle uncleaned containers as you would the product itself.

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Address: 3281 E Guasti Rd

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